

ML190 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: ML 190

Cat. No.: B580651

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Technical Support Center: ML190

Welcome to the technical support center for ML190. This guide is designed to assist researchers, scientists, and drug development professionals in utilizing ML190 effectively in their experiments. Here you will find answers to frequently asked questions, troubleshooting guides for common issues, and detailed experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What is ML190?

A1: ML190 is a potent and selective antagonist of the kappa-opioid receptor (KOR). Its primary application is in preclinical research to investigate the physiological and pathological roles of the KOR signaling pathway.

Q2: What is the primary solvent for dissolving ML190?

A2: The recommended solvent for ML190 is dimethyl sulfoxide (DMSO).

Q3: How should ML190 be stored?

A3: ML190 powder should be stored at -20°C for long-term stability. Stock solutions in DMSO should be aliquoted and stored at -80°C to minimize freeze-thaw cycles.^[1]

Solubility of ML190

The solubility of ML190 in various solvents is a critical factor for successful experimental design. Below is a summary of available data and estimations for common laboratory solvents.

| Solvent | Solubility | Notes |
|-----------------------|-------------------------------|--|
| DMSO | Up to 20 mM | Confirmed solubility. The recommended solvent for preparing stock solutions. |
| Ethanol | Sparingly soluble (estimated) | Based on general principles for organic molecules with similar structures, ML190 is expected to have limited solubility in ethanol. Warming may increase solubility, but precipitation may occur upon cooling or dilution in aqueous solutions. |
| Methanol | Sparingly soluble (estimated) | Similar to ethanol, ML190 is likely to have low solubility in methanol. Methanol is miscible with water, which can be a consideration for preparing working solutions. [2] [3] [4] [5] |
| Water/Aqueous Buffers | Poorly soluble (estimated) | As a hydrophobic organic molecule, ML190 is expected to have very low solubility in aqueous solutions. Direct dissolution in water or buffers is not recommended. |

Disclaimer: The solubility data for ethanol and methanol are estimations based on general chemical principles and the known hydrophobic nature of ML190. It is highly recommended to perform small-scale solubility tests before preparing large volumes of solutions.

Experimental Protocols

Protocol 1: Preparation of ML190 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of ML190 in DMSO.

Materials:

- ML190 powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer

Procedure:

- Equilibrate the ML190 vial to room temperature before opening to prevent moisture condensation.
- Weigh the required amount of ML190 powder in a sterile microcentrifuge tube. For example, for 1 mL of a 10 mM stock solution (Molecular Weight: 488.58 g/mol), weigh 4.89 mg of ML190.
- Add the appropriate volume of anhydrous DMSO to the tube. For a 10 mM stock, add 1 mL of DMSO for every 4.89 mg of ML190.
- Vortex the solution thoroughly until the ML190 is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid dissolution if necessary.
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Store the aliquots at -80°C.

Protocol 2: General Cell-Based Assay using ML190

This protocol provides a general workflow for treating cultured cells with ML190.

Materials:

- Cultured cells in appropriate cell culture plates
- Complete cell culture medium
- ML190 stock solution in DMSO
- Phosphate-buffered saline (PBS)
- Vehicle control (DMSO)

Procedure:

- Cell Seeding: Seed cells in a multi-well plate at a density appropriate for the specific assay and allow them to adhere and grow overnight.
- Preparation of Working Solution:
 - Thaw an aliquot of the ML190 DMSO stock solution at room temperature.
 - Prepare serial dilutions of the ML190 stock solution in complete cell culture medium to achieve the desired final concentrations. Crucially, ensure the final concentration of DMSO in the medium is kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
 - To minimize precipitation when diluting the DMSO stock into the aqueous medium, add the stock solution to the medium while gently vortexing or swirling.
 - Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium.
- Cell Treatment:
 - Remove the old medium from the cell culture plates.

- Wash the cells once with sterile PBS.
- Add the prepared ML190 working solutions and the vehicle control to the respective wells.
- Incubation: Incubate the cells for the desired experimental duration (e.g., 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO₂.
- Assay Endpoint: Following incubation, proceed with the specific assay to measure the desired cellular response (e.g., cell viability, signaling pathway activation, gene expression).

Troubleshooting Guide

Encountering issues during your experiments is not uncommon. This guide provides solutions to potential problems you might face when working with ML190.

Issue 1: Precipitation observed when preparing the stock solution in DMSO.

- Possible Cause: The concentration of ML190 exceeds its solubility limit in DMSO, or the DMSO is not anhydrous.
- Solution:
 - Ensure you are not exceeding the 20 mM solubility limit.
 - Use high-quality, anhydrous DMSO.
 - Gentle warming (37°C) and vortexing can help dissolve the compound.

Issue 2: Precipitation occurs when diluting the DMSO stock solution into aqueous buffer or cell culture medium.

- Possible Cause: This is a common phenomenon known as "solvent-shifting" precipitation. The highly concentrated compound in DMSO crashes out when introduced to the aqueous environment where it is poorly soluble.
- Solution:

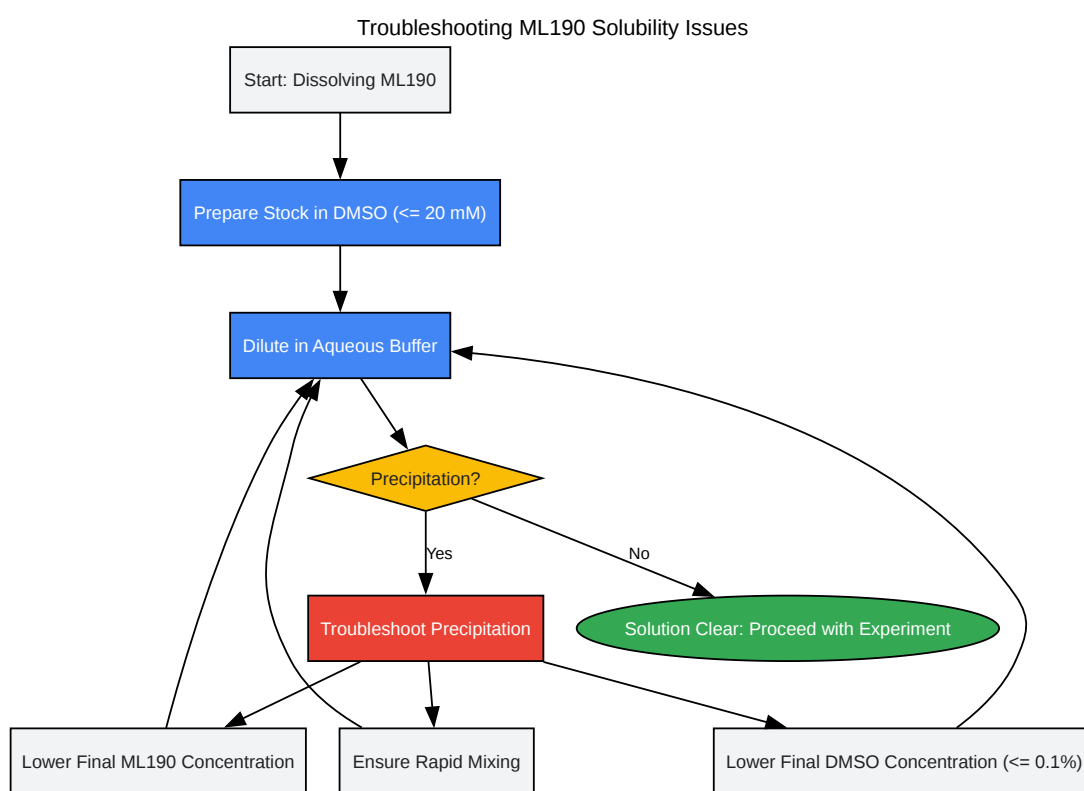
- Decrease the final concentration of ML190: The most straightforward solution is to work with a lower final concentration in your assay.
- Minimize the final DMSO concentration: Prepare a more concentrated stock solution in DMSO so that a smaller volume is required for dilution. Aim for a final DMSO concentration of $\leq 0.1\%$.
- Stepwise Dilution: Instead of a single large dilution, perform serial dilutions in the aqueous buffer.
- Rapid Mixing: Add the DMSO stock solution to the aqueous buffer while vortexing or swirling to ensure rapid and uniform mixing, preventing localized high concentrations.
- Use of Pluronic F-127: For in vitro assays, incorporating a small amount of a non-ionic surfactant like Pluronic F-127 in the final buffer can sometimes help maintain the solubility of hydrophobic compounds. However, its compatibility with your specific assay must be validated.

Issue 3: Inconsistent or unexpected experimental results.

- Possible Cause:
 - Degradation of ML190 due to improper storage or multiple freeze-thaw cycles.
 - Inaccurate concentration of the stock solution.
 - Cytotoxicity from the DMSO vehicle at higher concentrations.
- Solution:
 - Always use freshly thawed aliquots of the stock solution for each experiment.
 - Verify the accuracy of your weighing and dilution calculations.
 - Perform a vehicle control experiment to determine the tolerance of your cell line to the final DMSO concentration used in your assays.

Visual Guides

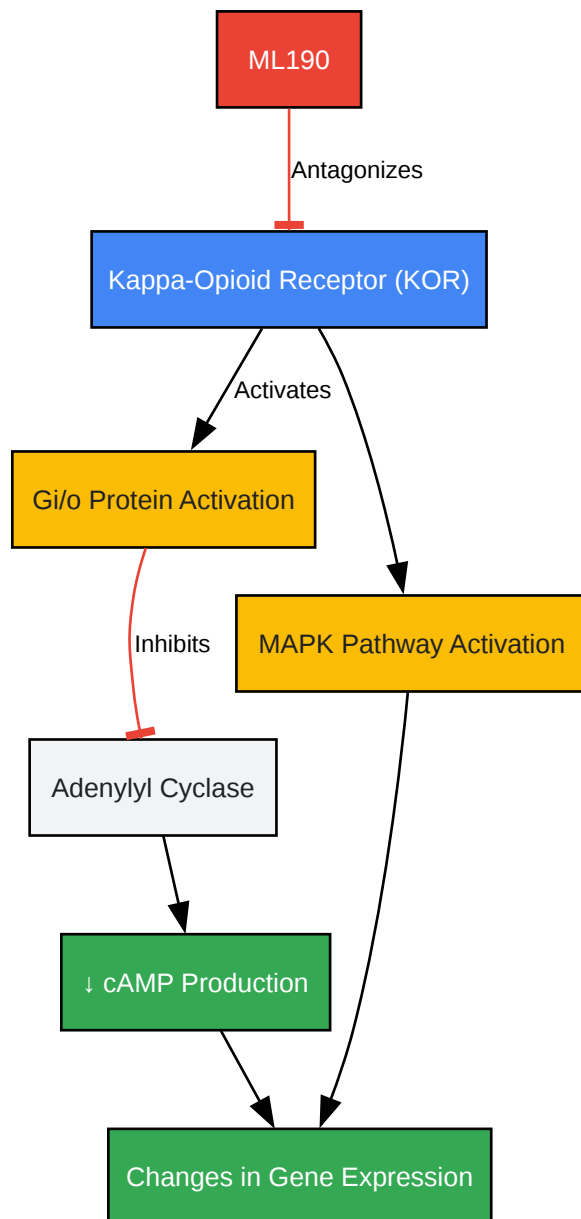
To further assist in your experimental design and troubleshooting, we have provided the following diagrams created using Graphviz.



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Caption: A workflow for troubleshooting solubility issues with ML190.

Hypothetical KOR Signaling Pathway Modulation by ML190

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Caption: A diagram illustrating the potential mechanism of action of ML190.

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